

synthesis and characterization of CH 275

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Compound of Interest

Compound Name: CH 275

Cat. No.: B15603759

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References

- [1. selleckchem.com](https://www.selleckchem.com) [selleckchem.com]
- [2. The histone deacetylase inhibitor MS-275 induces caspase-dependent apoptosis in B-cell chronic lymphocytic leukemia cells - PubMed](https://pubmed.ncbi.nlm.nih.gov/15603759/) [pubmed.ncbi.nlm.nih.gov]
- [3. HDAC inhibitor MS275 reprograms metabolism to induce differentiation and suppress proliferation in hepatocellular carcinoma - PMC](https://pubmed.ncbi.nlm.nih.gov/15603759/) [pmc.ncbi.nlm.nih.gov]
- [4. MS-275, a class 1 histone deacetylase inhibitor augments glucagon-like peptide-1 receptor agonism to improve glycemic control and reduce obesity in diet-induced obese mice | eLife](https://elifesciences.org/15603759) [elifesciences.org]
- [5. medchemexpress.com](https://www.medchemexpress.com) [medchemexpress.com]
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